

tert-Butyl methyl succinate chemical structure and IUPAC name

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Compound of Interest

Compound Name: *tert-Butyl methyl succinate*

Cat. No.: B081949

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An In-depth Technical Guide to tert-Butyl Methyl Succinate

This guide provides a detailed overview of the chemical properties and structure of **tert-butyl methyl succinate**, a compound relevant to researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identity and Nomenclature

- IUPAC Name: 4-tert-butyl 1-methyl butanedioate
- Synonyms: Butanedioic acid tert-butyl ester methyl ester, Succinic acid tert-butyl ester methyl ester, Butanedioic acid 1-(1,1-dimethylethyl) 4-methyl ester[1]

Tert-butyl methyl succinate is a diester of succinic acid, featuring both a tert-butyl and a methyl ester group.

Physicochemical Properties

The fundamental physicochemical properties of **tert-butyl methyl succinate** are summarized in the table below for easy reference.

| Property | Value | Source |
|-------------------|--|---------------------|
| CAS Number | 14734-25-9 | [2] |
| Molecular Formula | C ₉ H ₁₆ O ₄ | [2] |
| Molecular Weight | 188.22 g/mol | |
| Linear Formula | (CH ₃) ₃ CO ₂ CCH ₂ CH ₂ CO ₂ CH ₃ | |
| SMILES String | COC(=O)CCC(=O)OC(C)(C)C | |
| InChI Key | KGLNZUDBQPORRI-UHFFFAOYSA-N | |
| Density | 1.022 g/mL at 25 °C | |
| Boiling Point | 85-95 °C at 20 mmHg | |
| Refractive Index | n _{20/D} 1.421 | |

Chemical Structure

The molecular structure of **tert-butyl methyl succinate** is characterized by a four-carbon dicarboxylic acid backbone (succinate) where one carboxylic acid group is esterified with a methyl group and the other with a tert-butyl group.

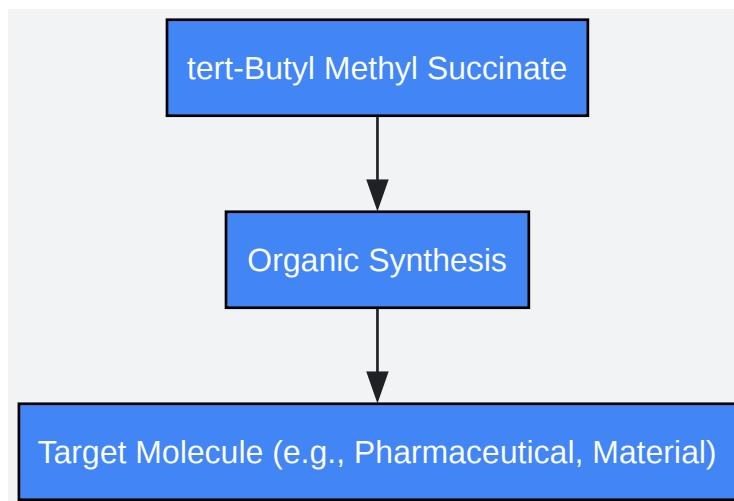
Caption: Chemical structure of **tert-butyl methyl succinate**.

Experimental Protocols & Signaling Pathways

Detailed experimental protocols for the synthesis or application of **tert-butyl methyl succinate** are specific to individual research objectives and are not detailed herein. One general method for its formation involves the addition reaction between tert-butyl alcohol and 4-oxo-but-3-enoate in the presence of a lithium tert-butoxide catalyst, which yields a mixture of threo- and erythro-isomeric forms.

As a chemical reagent and building block, **tert-butyl methyl succinate** is not directly involved in biological signaling pathways. Its utility lies in its application in organic synthesis, where it can be incorporated into larger molecules of pharmaceutical or material science interest. The

logical workflow for its use typically involves its reaction as an electrophile at the ester carbonyl carbons or as a nucleophile after deprotonation at the carbons alpha to the carbonyls.



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Caption: General workflow for the application of **tert-butyl methyl succinate**.

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References

- 1. tert-Butyl methyl succinate - CAS:14734-25-9 - Sunway Pharm Ltd [3wpharm.com]
- 2. CAS # 14734-25-9, Tert-Butyl Methyl Succinate: more information. [www.chemblink.com]
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